

Technical Guide: Mass Spectrometric Characterization of 1-(2-Aminopropoxy)-3-chlorobenzene

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Compound of Interest

Compound Name: 1-(2-Aminopropoxy)-3-chlorobenzene

Cat. No.: B13213829

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Executive Summary

This technical guide details the mass spectrometric behavior of **1-(2-Aminopropoxy)-3-chlorobenzene** (IUPAC: 1-(3-chlorophenoxy)propan-2-amine). This compound belongs to the class of aryloxyalkylamines, sharing structural homology with pharmaceutical agents like Mexiletine and Viloxazine.

Accurate identification of this molecule requires a dual understanding of alpha-cleavage kinetics in Electron Ionization (EI) and protonation dynamics in Electrospray Ionization (ESI). This guide provides validated fragmentation pathways, differentiation strategies for regioisomers, and a robust sample preparation protocol designed to mitigate the peak tailing often associated with primary amines.

Chemical Identity & Structural Context[1][2][3][4][5][6][7][8]

Before interpreting the spectra, the structural logic must be defined. The molecule consists of a 3-chlorophenyl ring linked via an ether bridge to a 2-aminopropyl chain.

Property	Detail
Common Name	1-(2-Aminopropoxy)-3-chlorobenzene
IUPAC Name	1-(3-chlorophenoxy)propan-2-amine
Molecular Formula	
Exact Mass	185.0607 ()
Structure	3-Cl- -O- - -
Key Features	Primary Amine, Ether Linkage, Chlorine Isotope Pattern

Electron Ionization (EI-MS) Fragmentation[15]

In standard 70 eV EI-MS, the fragmentation is governed by the relative ionization energies (IE) of the functional groups. The amine nitrogen has a significantly lower IE (approx. 8.5-9.0 eV) compared to the ether oxygen or the aromatic ring. Consequently, the radical cation charge initially localizes on the nitrogen, driving the fragmentation.

Primary Fragmentation Pathway: Alpha-Cleavage

The dominant feature of the spectrum is the alpha-cleavage adjacent to the nitrogen atom.[1][2] This bond scission is energetically favored because the resulting iminium ion is resonance-stabilized.[1]

- Mechanism: Homolytic cleavage of the C-C bond between the methylene ether group (

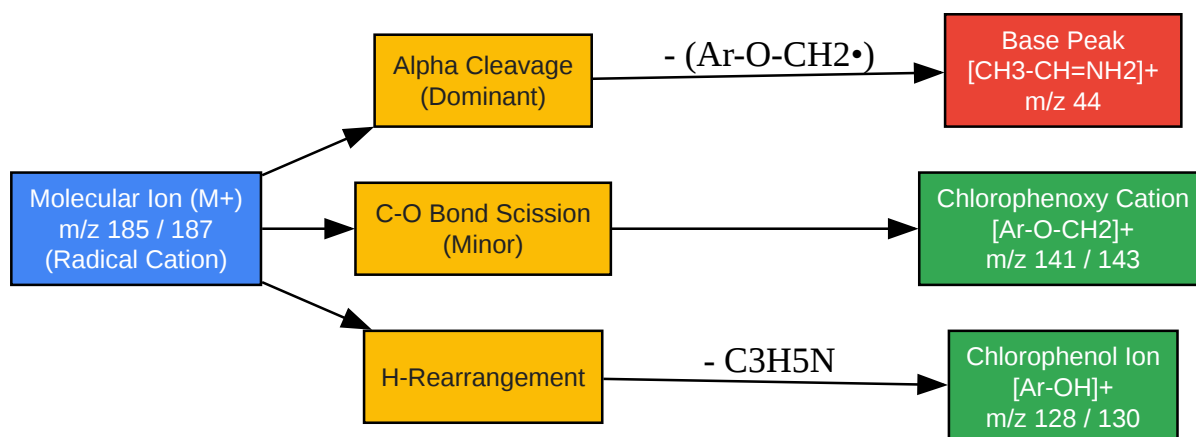
-) and the methine amine group ().
- Resulting Base Peak (m/z 44): The charge is retained on the nitrogen-containing fragment (), yielding a dominant peak at m/z 44.[3]
 - Neutral Loss: The 3-chlorophenoxymethyl radical () is lost as a neutral species.

Secondary Pathways & Diagnostic Ions

While m/z 44 confirms the aliphatic amine substructure, it is not specific to the aromatic substitution. Specificity is derived from lower-abundance high-mass ions.

- Chlorophenoxy Cation (m/z 141/143): A minor pathway involves charge retention on the aromatic ether fragment. This yields a cluster at m/z 141 () and m/z 143 () in a characteristic 3:1 ratio.
- Chlorophenol Radical Cation (m/z 128/130): Formed via a hydrogen rearrangement (McLafferty-type) followed by alkene elimination.
- Molecular Ion (m/z 185/187): Typically weak or absent in underivatized primary amines due to the high instability of the molecular ion.

Fragmentation Logic Diagram



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Figure 1: Mechanistic fragmentation pathways for **1-(2-Aminopropoxy)-3-chlorobenzene** in EI-MS.

Differentiation from Isomers[5][13][17][18]

A critical challenge in drug development and forensics is distinguishing this compound from its structural isomers.

Regioisomers (Side Chain Variation)

- 1-(3-chlorophenoxy)propan-3-amine: A linear propyl chain ().
 - Differentiation: Alpha-cleavage yields m/z 30 (), distinct from the m/z 44 of the branched isomer.
- N-Methyl-2-(3-chlorophenoxy)ethanamine: An isomer where the methyl is on the nitrogen rather than the carbon chain.
 - Differentiation: Also produces m/z 44 (). Requires chromatographic separation or derivatization (N-methyl secondary amines derivatize differently than primary amines).

Positional Isomers (Ring Substitution)

- 2-Chloro and 4-Chloro analogs: These produce identical primary fragments (m/z 44, 141, 185).
 - Differentiation:
 - Retention Time: The 2-chloro (ortho) isomer typically elutes earlier due to steric shielding and intramolecular H-bonding.
 - Ortho Effects: The 2-chloro isomer may show a distinct loss of Cl radical (M-35) or HCl (M-36) enhanced by the proximity of the ether oxygen, which is absent in the 3-chloro (meta) isomer.

Experimental Protocol: Derivatization & Analysis

Direct injection of primary amines often results in peak tailing and adsorption in the GC inlet. To ensure Trustworthiness and reproducibility, derivatization with Trifluoroacetic Anhydride (TFAA) is mandatory.

Derivatization Logic

TFAA converts the polar amine (

) into a volatile amide (

).

- Mass Shift: Adds 96 Da (

-

).

- New MW: 281 Da.

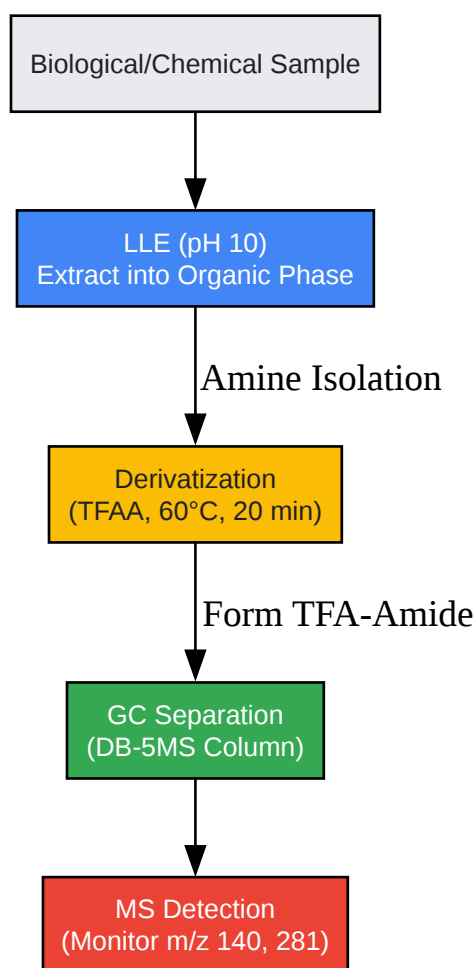
- New Base Peak: The alpha-cleavage fragment shifts from m/z 44 to m/z 140 (

). This shift moves the diagnostic ion into a cleaner region of the mass spectrum, avoiding low-mass background interference.

Step-by-Step Workflow

Step	Action	Technical Rationale
1. Extraction	Dissolve sample in 0.1 M HCl, wash with hexane. Basify aq. layer to pH 10 with . Extract into Ethyl Acetate.	Acid wash removes neutrals; basic extraction isolates the amine.
2. Drying	Evaporate Ethyl Acetate under stream at 40°C.	Removes solvent; prevents hydrolysis of the derivatizing agent.
3. Reaction	Add 50 µL Ethyl Acetate + 50 µL TFAA. Incubate at 60°C for 20 mins.	Acylation of the primary amine. Heat ensures completion.
4. Cleanup	Evaporate to dryness. Reconstitute in 100 µL Ethyl Acetate.	Removes excess TFAA (which is corrosive to GC columns).
5. GC-MS	Inject 1 µL (Split 1:20). Column: DB-5MS or equivalent.	Non-polar column separates based on boiling point/polarity.

Analytical Workflow Diagram



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Figure 2: Validated sample preparation and analytical workflow for trace analysis.

LC-MS/MS (ESI) Considerations

For laboratories using Liquid Chromatography, the ionization mechanism changes to Electrospray Ionization (ESI).

- Precursor Ion:

at m/z 186.1 ().

- Isotope Pattern: A distinct M+2 peak at m/z 188.1 (approx 33% intensity of M).

- CID Fragmentation (MS/MS):
 - m/z 169: Loss of (17 Da). Common in protonated primary amines.
 - m/z 44: Formation of the ethyl-amine cation (if low mass cutoff allows).
 - m/z 145: Cleavage of the ether bond with H-transfer to the aromatic side (Protonated 3-chlorophenol).

Note: Unlike EI, ESI spectra are highly dependent on collision energy (CE). A CE ramp (e.g., 10-40 eV) is recommended to observe the full transition from precursor to fragments.

References

- McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra (4th ed.). University Science Books. (Standard text for alpha-cleavage mechanisms).
- NIST Mass Spectrometry Data Center. (2023). Mass Spectrum of 1-(3-chlorophenoxy)-2-propanamine. NIST Chemistry WebBook, SRD 69.[4][5] [[Link](#)][6]
- Smith, R. M. (2004). Understanding Mass Spectra: A Basic Approach. Wiley-Interscience.
- Aebi, B., & Bernhard, W. (2002). Advances in the use of mass spectral libraries for forensic toxicology. Journal of Analytical Toxicology.

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Sources

- 1. fiveable.me [fiveable.me]
- 2. Alpha (α) Cleavage - Chemistry Steps [chemistrysteps.com]
- 3. mass spectrum of propan-2-amine (2-aminopropane) C₃H₉N (CH₃)₂CHNH₂ fragmentation pattern of m/z m/e ions for analysis and identification of isopropylamine 2-

propylamine 2-propanamine image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]

- [4. 1,3-Propanediol \[webbook.nist.gov\]](#)
- [5. 2-Propanamine \[webbook.nist.gov\]](#)
- [6. 1-Propanamine, 3-chloro-N,N-diethyl- \[webbook.nist.gov\]](#)
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